

An In-depth Technical Guide to the Safety and Handling of Vinyl Decanoate

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Compound of Interest

Compound Name: Vinyl decanoate

Cat. No.: B147601

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling precautions for all laboratory chemicals is paramount. This guide provides a comprehensive overview of the safe handling of **vinyl decanoate**, a colorless liquid utilized as a pharmaceutical intermediate.^{[1][2]} While not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard, adherence to good industrial hygiene and safety practices is essential.^[3]

Physicochemical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of its safe handling. **Vinyl decanoate** is a combustible liquid with the molecular formula $C_{12}H_{22}O_2$ and a molecular weight of 198.30 g/mol.^{[3][4]} Key quantitative data are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C12H22O2	
Molecular Weight	198.30 g/mol	
Appearance	Colorless Liquid	
Boiling Point	119 - 120 °C (246.2 - 248 °F)	
Flash Point	104 °C (219.2 °F)	
Specific Gravity	0.886 g/cm ³	
Solubility	Soluble in methanol. Not miscible or difficult to mix with water.	

Stability and Reactivity

Under normal conditions, **vinyl decanoate** is stable. However, it is incompatible with strong oxidizing agents. Hazardous polymerization does not occur. It is important to keep the substance away from heat, sparks, open flames, and other sources of ignition as it is a combustible liquid. Vapors are heavier than air and may spread along floors, and forms explosive mixtures with air on intense heating.

Hazard Identification and First Aid

While not classified as hazardous, direct contact and inhalation should be avoided. In the event of exposure, the following first aid measures should be taken.

First Aid Measures

- **Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
- **Skin Contact:** Wash off immediately with plenty of water for at least 15 minutes. If symptoms occur, seek medical attention.
- **Inhalation:** Move to fresh air. If symptoms occur, get medical attention.

- Ingestion: Clean mouth with water and drink plenty of water afterwards. Seek medical attention if symptoms occur.

The toxicological properties of **vinyl decanoate** have not been fully investigated. There is no information available on mutagenic, reproductive, developmental, or teratogenic effects.

Handling and Storage

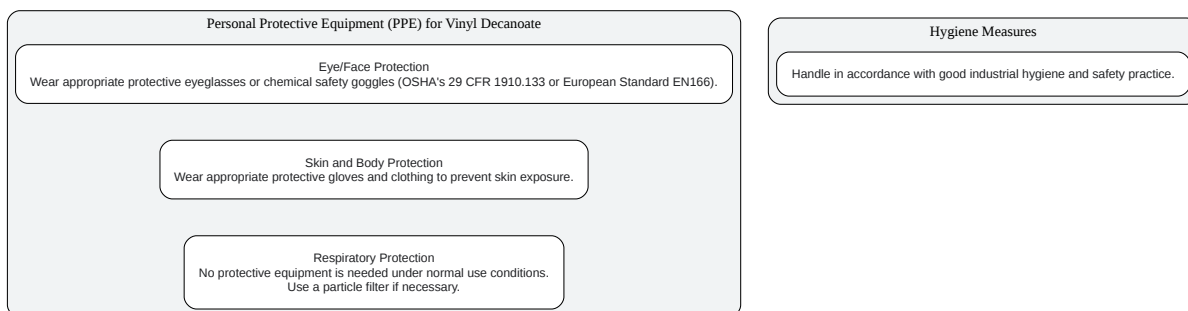
Proper handling and storage procedures are critical to maintaining a safe laboratory environment.

Handling: Always wear appropriate personal protective equipment (PPE). Ensure adequate ventilation to avoid inhalation of vapors. Avoid contact with skin, eyes, and clothing. Do not ingest or inhale.

Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place. Keep the product and any empty containers away from heat and sources of ignition.

Personal Protective Equipment (PPE)

The following diagram illustrates the recommended personal protective equipment when handling **vinyl decanoate**. Adherence to these recommendations will minimize the risk of exposure.



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Recommended Personal Protective Equipment (PPE).

Accidental Release Measures

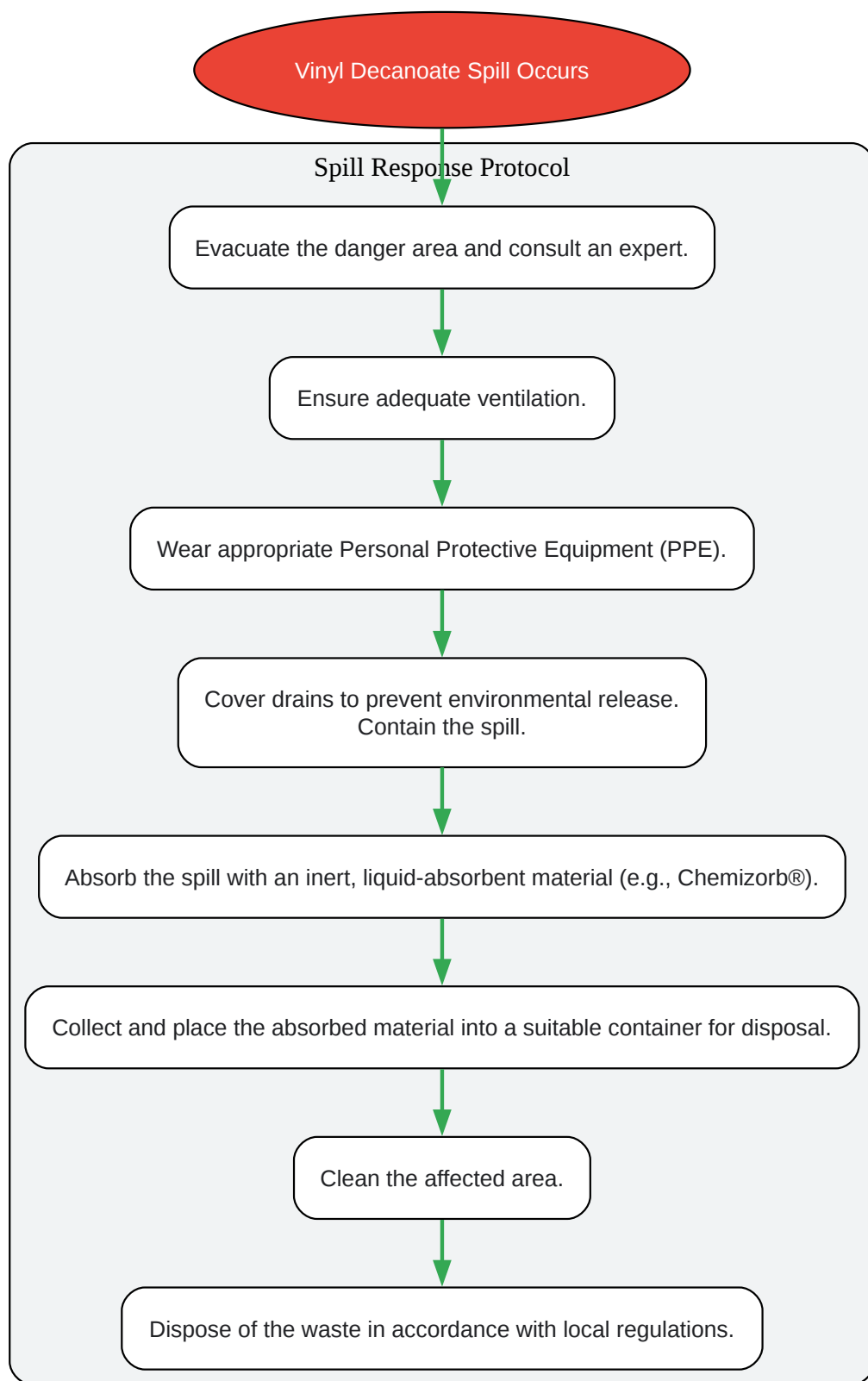
In the event of a spill, a clear and practiced response protocol is essential to ensure safety and minimize environmental contamination.

Personal Precautions: Ensure adequate ventilation and wear the required personal protective equipment.

Environmental Precautions: The substance should not be released into the environment.
Prevent the product from entering drains.

Methods for Containment and Cleaning Up: For spills, cover drains and then collect, bind, and pump off the spillage. Use a liquid-absorbent material, such as Chemizorb®, to take up the spill. Sweep or shovel the absorbed material into suitable containers for disposal.

The following workflow diagram outlines the steps to be taken in the event of an accidental release of **vinyl decanoate**.



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*Workflow for Handling a **Vinyl Decanoate** Spill.*

Fire-Fighting Measures

Vinyl decanoate is a combustible liquid with a flash point of 104 °C / 219.2 °F.

Suitable Extinguishing Media: Use foam, carbon dioxide (CO₂), or dry powder to extinguish a fire.

Specific Hazards: Keep the product and empty containers away from heat and sources of ignition. Hazardous combustion products are not known.

Protective Equipment: As in any fire, wear a self-contained breathing apparatus with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.

Disposal Considerations

Waste from **vinyl decanoate** should be disposed of in accordance with federal, state, and local environmental control regulations. Do not allow the chemical to enter drains or surface water.

Experimental Protocols

Detailed experimental protocols for the toxicological and safety assessment of **vinyl decanoate** are not readily available in public safety documents. The information presented in this guide is based on the summarized data from safety data sheets provided by chemical suppliers. For specific experimental methodologies, researchers should consult specialized toxicological databases or conduct their own risk assessments based on the known properties of the substance.

This guide is intended to provide a comprehensive overview of the safety and handling of **vinyl decanoate** for a technical audience. It is not a substitute for a thorough risk assessment and adherence to all applicable safety regulations and institutional protocols. Always consult the most up-to-date Safety Data Sheet (SDS) before handling any chemical.

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